

Promoxolane IUPAC name and chemical structure

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Compound of Interest

Compound Name: *Promoxolane*

Cat. No.: *B1678247*

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An In-depth Technical Guide to **Promoxolane**: IUPAC Nomenclature and Chemical Structure

This technical guide provides a comprehensive overview of **Promoxolane**, a centrally acting muscle relaxant and anxiolytic agent. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physicochemical properties, and structure.

Chemical Identity

Promoxolane is a chemical compound with the systematic International Union of Pure and Applied Chemistry (IUPAC) name 2,2-diisopropyl-4-hydroxymethyl-1,3-dioxolane.^{[1][2]} It is also known by several synonyms, including Dimethylane, Dimethylyn, Meprochol, Promoxol, and Telvol.^{[1][3][4]} The compound is registered under the CAS Number 470-43-9.^{[1][2][3][4]}

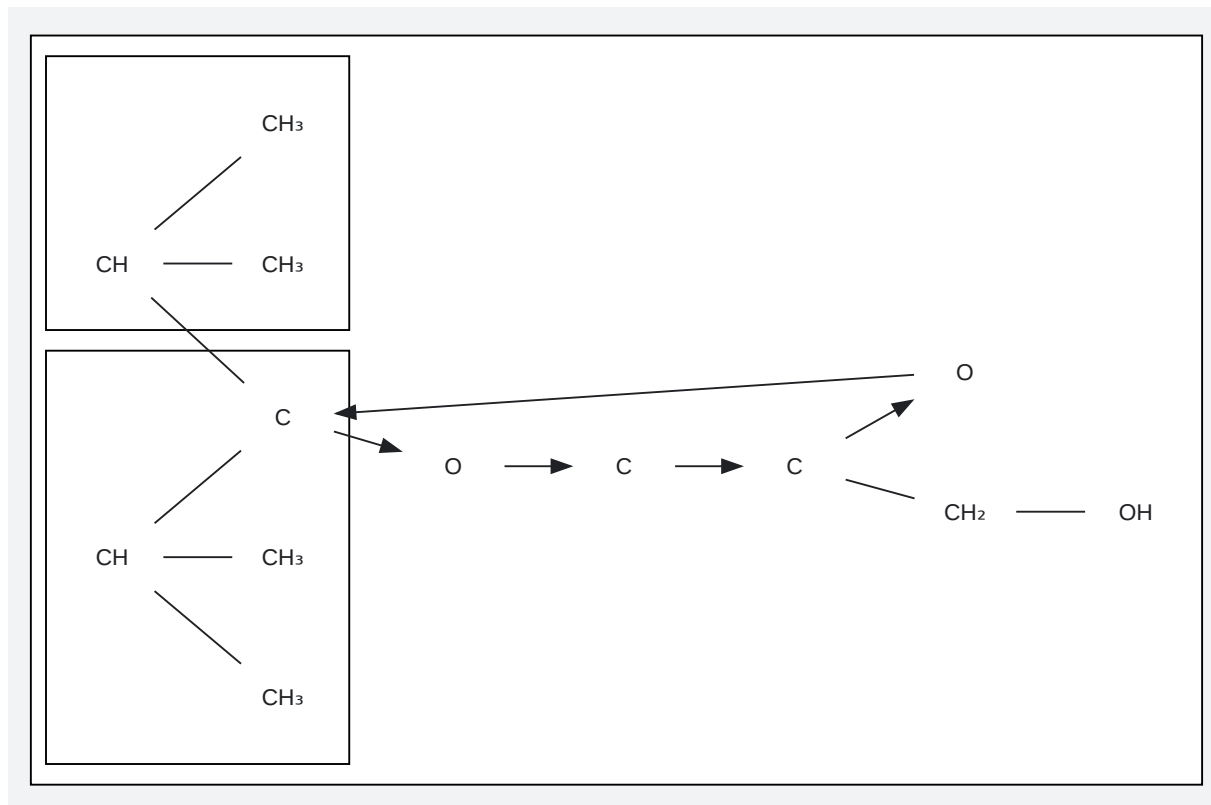
Physicochemical Properties

A summary of the key physicochemical properties of **Promoxolane** is presented in the table below. This data is essential for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₃	[1][2][3][4]
Molar Mass	188.26 g/mol	[5]
Density	0.98 g/cm ³	[3][4]
Boiling Point	246.8 °C at 760 mmHg	[3][4]
Flash Point	118.4 °C	[3]
Vapor Pressure	0.00437 mmHg at 25 °C	[3][4]
Refractive Index	1.443	[4]
LogP	1.40240	[3]
XLogP3	1.7	[3]

Chemical Structure

The chemical structure of **Promoxolane** features a 1,3-dioxolane ring substituted at the 2-position with two isopropyl groups and at the 4-position with a hydroxymethyl group.



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